

Structure and formula of Methyl 5-bromo-o-toluate

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Compound of Interest

Compound Name: Methyl 5-bromo-2-methylbenzoate

Cat. No.: B1662064

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An In-depth Technical Guide to Methyl 5-bromo-o-toluate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl 5-bromo-o-toluate, also known by its IUPAC name **methyl 5-bromo-2-methylbenzoate**, is an organic compound that serves as a key building block and intermediate in organic synthesis.^{[1][2][3]} Its structure, featuring a substituted benzene ring, makes it a valuable precursor for the synthesis of more complex molecules, including active pharmaceutical ingredients (APIs). This document provides a comprehensive overview of its chemical structure, properties, synthesis, and reactivity, tailored for professionals in research and drug development. It is primarily utilized as a biochemical reagent for life science research and is not intended for medical or consumer use.^{[1][4]}

Chemical Structure and Properties

The molecular structure of Methyl 5-bromo-o-toluate consists of a benzoate core, with a methyl group at the ortho position (position 2) and a bromine atom at the meta position relative to the methyl group (position 5).

Chemical Structure:

Physicochemical and Spectroscopic Data

All relevant quantitative data for Methyl 5-bromo-o-toluate are summarized in the table below for easy reference and comparison.

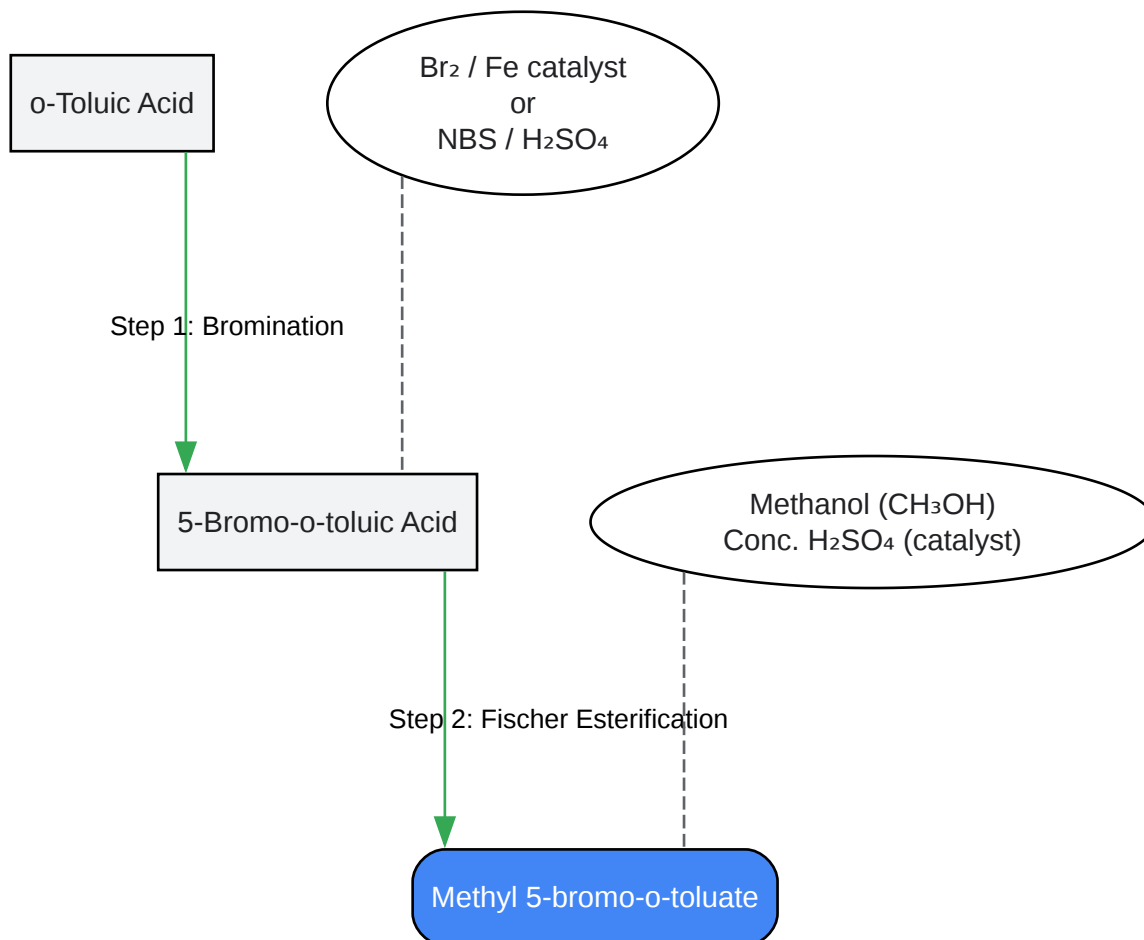
Property	Value	Reference(s)
IUPAC Name	methyl 5-bromo-2-methylbenzoate	[5]
Synonyms	Methyl 5-Bromo-o-toluate, 5-Bromo-o-toluic Acid Methyl Ester, 5-Bromo-2-methylbenzoic Acid Methyl Ester	[1][3][6][7]
CAS Number	79669-50-4	[1][4][7]
Molecular Formula	C ₉ H ₉ BrO ₂	[3][4][5][7]
Molecular Weight	229.07 g/mol	[1][4][5][7]
Appearance	White to light yellow powder or crystal	[6][7]
Melting Point	42°C - 50.0°C	[6][7][8]
Boiling Point	132-135°C at 0.1 mmHg; 265°C (reference)	[7][8]
Purity	>98.0% (by GC)	[6][7]
SMILES	<chem>CC1=C(C=C(C=C1)Br)C(=O)OC</chem>	[5]
InChI Key	FDCYLMYCHALQJR-UHFFFAOYSA-N	[3][5]

Synthesis of Methyl 5-bromo-o-toluate

Methyl 5-bromo-o-toluate is typically synthesized via a two-step process starting from o-toluic acid. The first step involves the bromination of o-toluic acid to yield 5-bromo-o-toluic acid, which is then esterified in the second step.

Synthesis Workflow

The logical flow from starting materials to the final product is depicted below.



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